Application Note: Photolytic Activation of Bromine Azide for Organic Synthesis

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Compound of Interest

Compound Name:	*Bromine azide*
CAS No.:	*13973-87-0*
Cat. No.:	*B087527*

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Abstract

This document provides detailed protocols and application notes for the use of photolytically activated **bromine azide** (BrN_3) in organic synthesis. **Bromine azide** is a high-energy, explosive compound that serves as a potent source of azide ($N_3•$) and bromine (Br•) radicals upon photolysis.[1][2] This reactivity enables powerful transformations such as the anti-Markovnikov bromoazidation of alkenes and the selective oxidation of secondary alcohols.[3][4] Due to its hazardous nature, modern protocols focus on the in situ generation of BrN_3, particularly using safer precursors or continuous flow technology to minimize risk while accessing its unique synthetic utility.[1][5] These methods provide a controlled way to perform 1,2-functionalization of alkenes and chemoselective oxidations, yielding versatile intermediates for further synthetic elaboration.[3][6]

CRITICAL SAFETY WARNING

Bromine azide (BrN_3) is a highly toxic and extremely explosive compound, sensitive to thermal shock, pressure changes, and even crystallization.[1][2] Never attempt to isolate or store BrN_3.

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All procedures must be conducted in situ behind appropriate blast shielding in a well-ventilated fume hood. The use of continuous flow reactors is strongly recommended to enhance safety by minimizing the amount of BrN_3 present at any given time.[1][2] Adhere to strict safety protocols, including the use of a face shield, leather or Kevlar gloves, and a blast shield.

Part 1: In Situ Generation of **Bromine Azide**

The key to the safe and effective use of **bromine azide** is its generation in the presence of the substrate. Several methods have been developed to achieve this, moving away from hazardous traditional batch preparations involving Br_2 and NaN_3.[2][3] Two modern and comparatively safer approaches are highlighted here.

Protocol 1: Generation from Zhdankin's Reagent (Batch Method)

This method utilizes 1-azido-1,2-benziodoxol-3(1H)-one (azidobenziodoxolone or Zhdankin's reagent) as an azide source in the presence of a phosphonium bromide salt.[4] This approach offers a more controlled release of BrN_3 compared to other batch methods.[4]

Materials:

- Tetraethylphosphonium bromide (Et_4PBr)
- Azidobenziodoxolone (Zhdankin's reagent, Caution: potentially explosive)[7][8]
- Substrate (e.g., alkene or alcohol)
- Anhydrous 1,2-dichloroethane (DCE)
- Blue LEDs (e.g., 450 nm)

Procedure:

- In a flame-dried Schlenk flask under an inert atmosphere (e.g., Argon), add the substrate (1.0 equiv).
- Add tetraethylphosphonium bromide (1.2 equiv) and Zhdankin's reagent (1.2 equiv).

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- Add anhydrous DCE to achieve the desired concentration (e.g., 0.1 M).
- Cool the reaction mixture to the specified temperature (e.g., -25 °C) using a cryostat.
- Irradiate the mixture with blue LEDs while stirring vigorously.
- Monitor the reaction by TLC or GC-MS until the starting material is consumed.
- Upon completion, quench the reaction carefully with a saturated aqueous solution of sodium thiosulfate.
- Proceed with standard aqueous work-up and purification.

Protocol 2: Generation in a Continuous Flow Photoreactor

Continuous flow processing is the safest method for handling **bromine azide**, as it is generated and consumed in rapid succession within a closed, small-volume reactor.[1][5] This protocol is based on the OXONE®-mediated oxidation of sodium bromide and sodium azide.[1]

Materials:

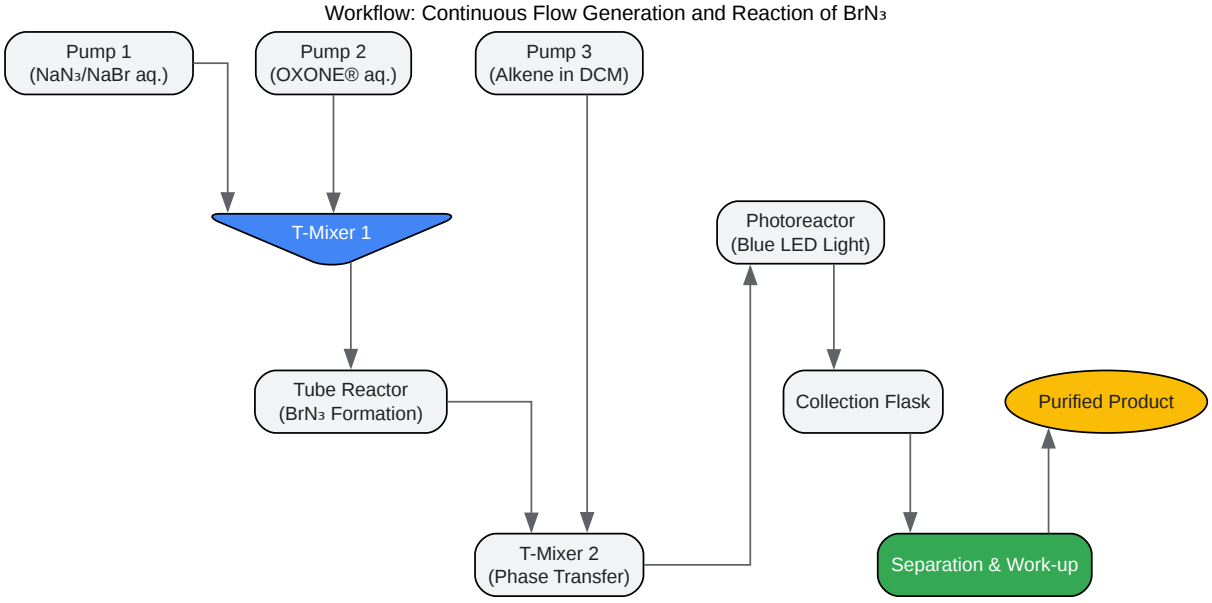
- Feed 1 (Aqueous): Sodium azide (NaN_3) and sodium bromide (NaBr) in deionized water.
- Feed 2 (Aqueous): OXONE® ($2KHSO_5 \cdot KHSO_4 \cdot K_2SO_4$) in deionized water.
- Feed 3 (Organic): Alkene substrate in an organic solvent (e.g., dichloromethane, DCM).

Procedure:

- Set up a continuous flow system consisting of three syringe pumps, a T-mixer for the aqueous streams, a tube reactor for BrN_3 formation, a second mixer (e.g., a membrane separator or T-mixer) for phase transfer, and a photochemically transparent (e.g., FEP) tube reactor wrapped around a light source (e.g., 40W Kessil H150-BLUE LED lamp).
- Pump the three feeds at specified flow rates to achieve the desired stoichiometry and residence time.

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- The aqueous streams (Feed 1 and 2) are mixed, generating BrN_3.
- The resulting aqueous slug containing BrN_3 is immediately mixed with the organic stream (Feed 3). BrN_3 is rapidly extracted into the organic phase containing the alkene.[1]
- The segmented flow passes through the photoreactor, where the photolytic activation and reaction occur.
- The output from the reactor is collected, and the organic phase is separated, washed (e.g., with $Na_2S_2O_3$ solution), dried, and concentrated to yield the crude product for further purification.



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Caption: Continuous flow setup for safe in situ generation and use of BrN_3.

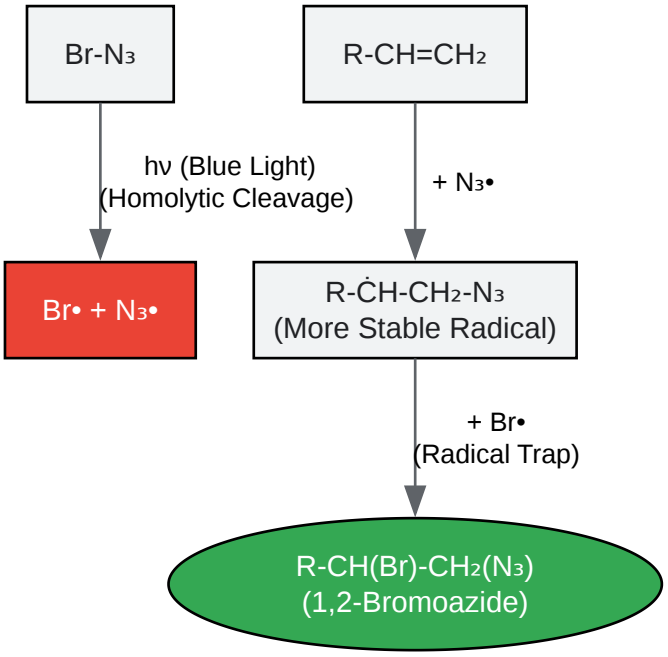
Part 2: Applications in Synthesis

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Application 1: Radical Bromoazidation of Alkenes

Photolytic cleavage of BrN_3 generates azide and bromine radicals, which add across a double bond. This radical pathway typically results in anti-Markovnikov regioselectivity, where the azide radical adds first to form the more stable carbon radical intermediate, which is then trapped by the bromine radical.[3][4]

Mechanism: Photolytic Bromoazidation of Alkenes



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Caption: Proposed radical mechanism for photolytic bromoazidation.

Experimental Protocol (General, based on Batch Method):

- Follow the procedure for in situ generation of BrN_3 as described in Part 1, Protocol 1, using the desired alkene as the substrate.
- Maintain irradiation and low temperature (-25 °C to -15 °C) for the duration of the reaction (typically 1-4 hours).[3]
- After completion, quench with saturated aqueous $Na_2S_2O_3$ and allow the mixture to warm to room temperature.

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- Extract the aqueous layer with DCM or another suitable organic solvent.
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.
- Purify the crude product by flash column chromatography (silica gel) to yield the 1,2-bromoazide.

Table 1: Examples of Photolytic Bromoazidation of Alkenes

Entry	Alkene Substrate	Product	Yield (%)	Conditions	Ref
1	**Styrene**	**1-azido-2-bromo-1-phenylethane**	**91**	**Flow, DCM, 25 °C, 2 min res. time**	**[1]**
2	Methyl cinnamate	Methyl 2-azido-3-bromo-3-phenylpropanoate	85	Flow, DCM, 25 °C, 2 min res. time	[1]
3	Indene	trans-1-azido-2-bromoindane	82	Batch, DCE, -25 °C, Blue LED	[3][4]
4	1-Dodecene	1-azido-2-bromododecane	55	Batch, DCE, -25 °C, Blue LED	[3][4]

| 5 | Cyclohexene | trans-1-azido-2-bromocyclohexane | 65 | Flow, DCM, 25 °C, 2 min res. time |[1] |

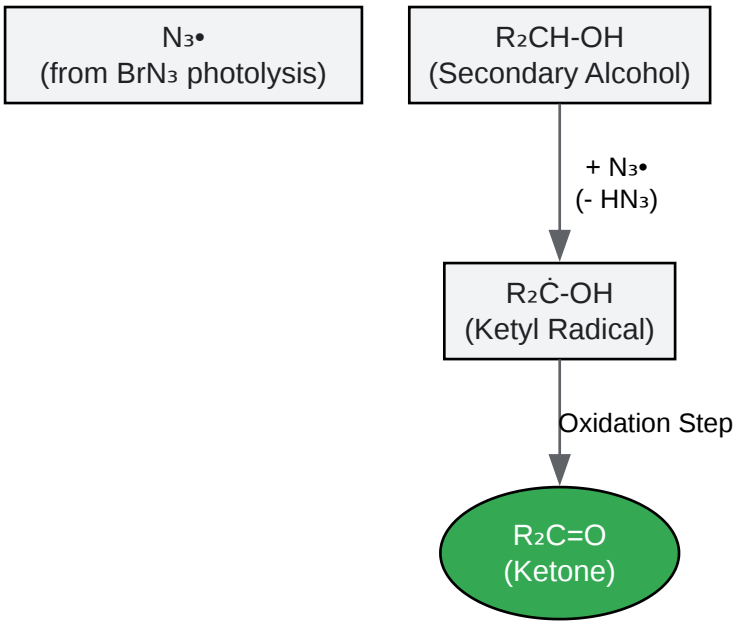
Application 2: Selective Oxidation of Secondary Alcohols

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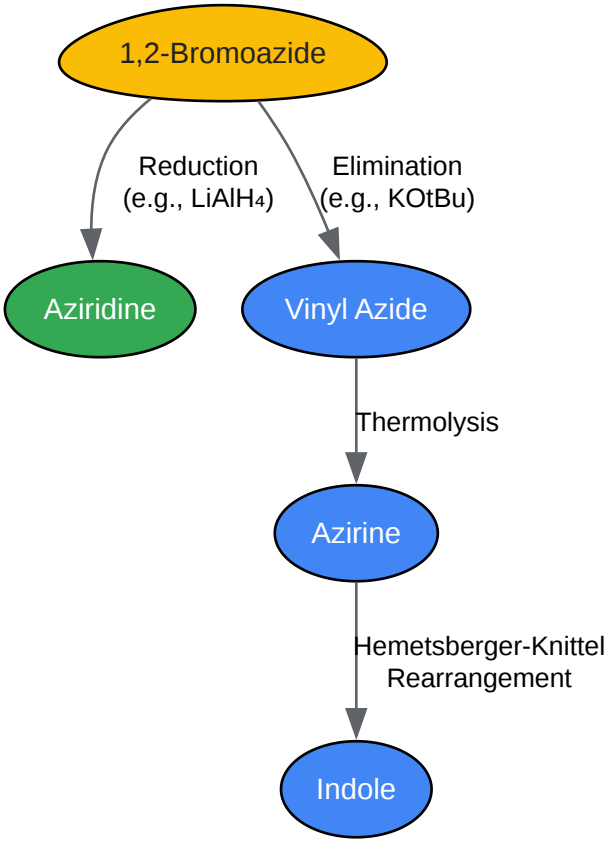
The azide radical generated from BrN_3 photolysis is a potent hydrogen atom transfer (HAT) agent. It can selectively abstract a hydrogen atom from the carbon bearing a hydroxyl group in secondary alcohols, even in the presence of primary alcohols.[3][6] The resulting ketyl radical is then oxidized to the corresponding ketone.

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Mechanism: Selective Oxidation of Secondary Alcohols



Synthetic Utility of 1,2-Bromoazides



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